

# An In-depth Technical Guide to the Chemical Structure and Synthesis of Sabeluzole

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## Compound of Interest

Compound Name: Sabeluzole

Cat. No.: B1680473

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## Abstract

**Sabeluzole** (R-58,735) is a nootropic and neuroprotective agent that has been investigated for its therapeutic potential in neurodegenerative disorders, particularly Alzheimer's disease. Its primary mechanism of action involves the non-competitive antagonism of N-methyl-D-aspartate (NMDA) receptors, a key player in glutamatergic neurotransmission and excitotoxicity. This technical guide provides a comprehensive overview of the chemical structure, synthesis, and relevant pharmacological data of **Sabeluzole**. Detailed experimental protocols for its synthesis are provided, along with a summary of its chemical and biological properties in structured tables. Furthermore, signaling pathways associated with its mechanism of action and a logical workflow for its synthesis are visualized using diagrammatic representations.

## Chemical Structure and Properties

**Sabeluzole** is a benzothiazole derivative with the systematic IUPAC name 1-[4-[1,3-benzothiazol-2-yl(methyl)amino]piperidin-1-yl]-3-(4-fluorophenoxy)propan-2-ol<sup>[1][2]</sup>. Its chemical structure consists of a benzothiazole moiety linked through a methylamino group to a piperidine ring, which in turn is connected to a 3-(4-fluorophenoxy)propan-2-ol chain.

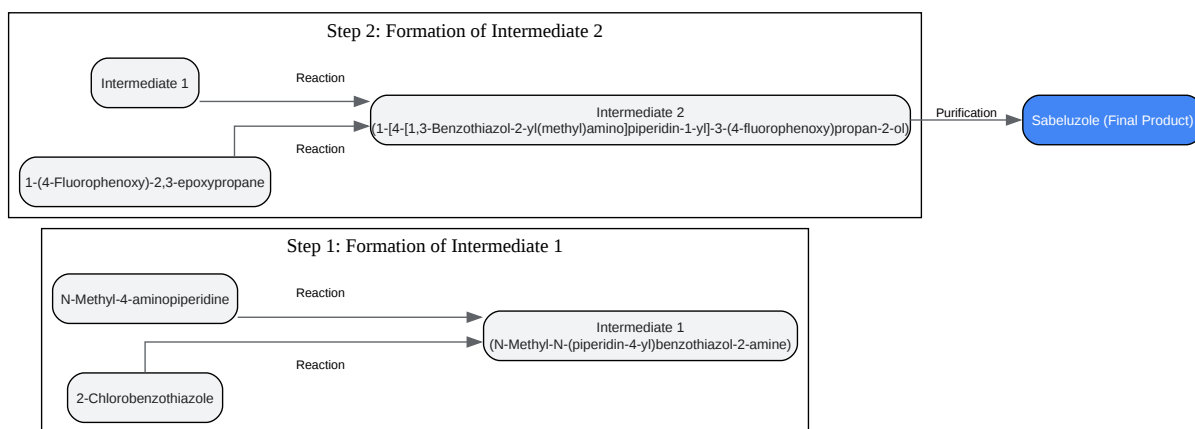
Table 1: Chemical and Physical Properties of **Sabeluzole**

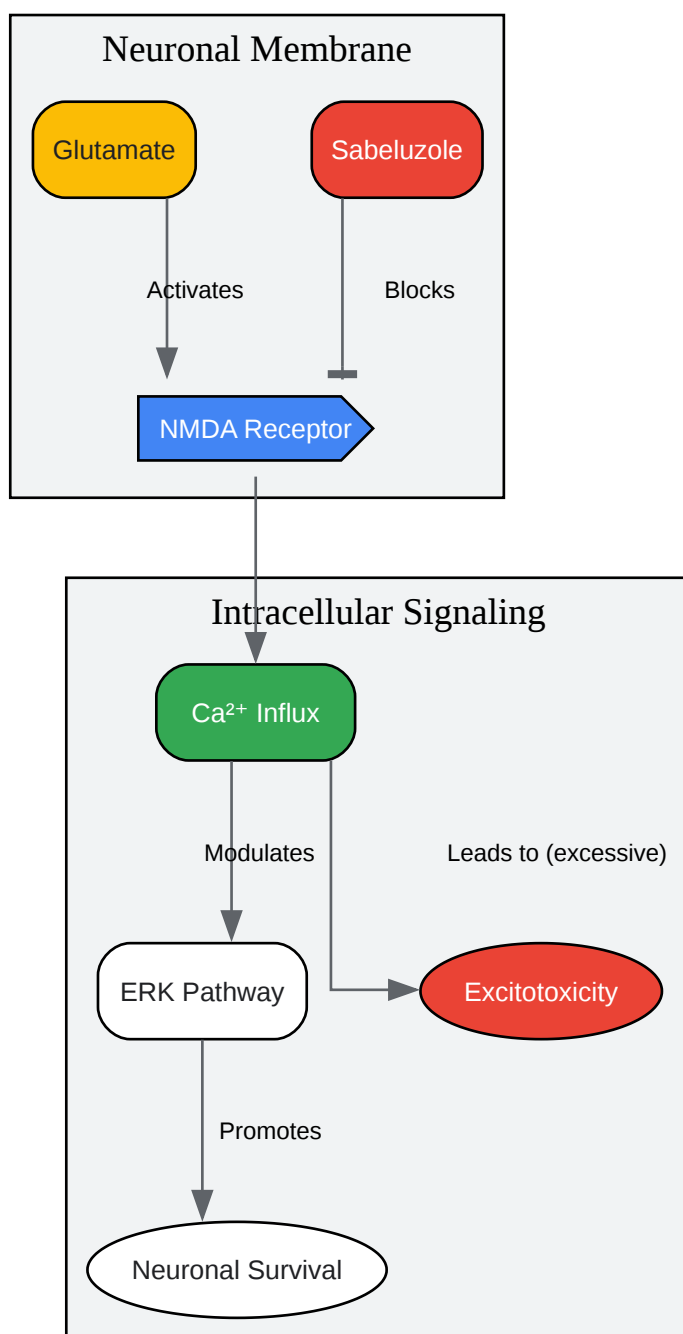
Property	Value	Reference
IUPAC Name	1-[4-[1,3-benzothiazol-2-yl(methyl)amino]piperidin-1-yl]-3-(4-fluorophenoxy)propan-2-ol	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	104383-17-7	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Formula	C22H26FN3O2S	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Weight	415.53 g/mol	<a href="#">[2]</a> <a href="#">[4]</a>
Melting Point	101.7 °C	<a href="#">[5]</a>
Appearance	Solid	<a href="#">[6]</a>

## Synthesis of Sabeluzole

The synthesis of **Sabeluzole** has been described in the European Patent EP 184257[\[5\]](#). The synthesis is a multi-step process involving the formation of key intermediates.

## Synthetic Scheme





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